Application Notes & Protocols: Visualizing Network Hops to Critical Research Infrastructure

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Compound of Interest	
Compound Name:	AS1928370
Cat. No.:	B12371349

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A Note on **AS1928370**: The Autonomous System Number (ASN) **AS1928370** is not currently registered as a public ASN. For the purposes of these application notes, we will use the well-known and highly relevant Autonomous System of the National Center for Biotechnology Information (NCBI), AS5408, as a practical example for researchers, scientists, and drug development professionals who frequently access its vast data repositories. The techniques described herein are applicable to any target network.

Introduction

Researchers in the life sciences and drug development professionals rely heavily on timely access to large-scale biological and chemical databases, many of which are hosted by institutions like the National Center for Biotechnology Information (NCBI). The speed and reliability of the network connection to these resources can significantly impact research timelines, affecting everything from genomic sequence downloads to complex queries of molecular databases. Network latency, packet loss, and suboptimal routing can all create bottlenecks.

Visualizing the path that data travels across the internet—a series of "hops" between network routers—is a critical diagnostic and analytical technique. By mapping and analyzing these network hops, researchers can:

- Identify sources of latency: Pinpoint specific routers or network segments that are slowing down data transfer.

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- Diagnose connectivity issues: Determine where a connection fails along a path.

- Understand network routing: Observe the geographical and network provider path taken to reach a resource, which can have implications for data security and performance.

These application notes provide a detailed protocol for collecting, processing, and visualizing network hop data to a target Autonomous System, using NCBI (AS5408) as a case study.

Experimental Protocols

Protocol: Collecting Network Hop Data via Traceroute

This protocol details the use of the traceroute (on Linux/macOS) or tracert (on Windows) command-line utility to map the network path to a target server.

Objective: To record the sequence of routers (hops) and the round-trip time (RTT) for packets to travel from a source to a destination.

Materials:

- A computer with a command-line interface (e.g., Terminal on macOS/Linux, Command Prompt or PowerShell on Windows).

- The hostname or IP address of a target server within the desired Autonomous System (e.g., ftp.ncbi.nlm.nih.gov for NCBI).

Procedure:

- Open the Command-Line Interface:

  - Windows: Press Win + R, type cmd, and press Enter.

  - macOS: Open Finder, go to Applications -> Utilities -> Terminal.

  - Linux: Open your distribution's terminal application (e.g., Gnome Terminal, Konsole).

- Execute the Traceroute Command:

  - On Windows: Type the following command and press Enter:

- On macOS or Linux: Type the following command and press Enter:

- Data Collection: The command will send a series of packets towards the destination. For each hop, it will display the hop number, the IP address (and hostname, if resolvable) of the router, and three RTT measurements in milliseconds (ms). Allow the command to run until it reaches the destination or times out (often indicated by * * *).

- Saving the Output: Copy the entire output from the command-line window and paste it into a plain text file (e.g., traceroute_ncbi.txt) for later analysis.

Data Presentation and Analysis

The raw output from a traceroute command can be parsed and summarized for clarity. The key quantitative data includes the hop number, the IP address/hostname of the router, and the average RTT for each hop.

Sample Traceroute Data Summary

The following table structure should be used to organize the collected data. The data presented here is illustrative.

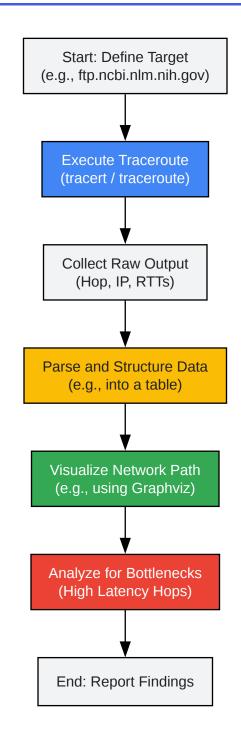| Hop	IP Address	Hostname	Avg. RTT (ms)	Notes
1	192.168.1.1	myrouter.local	1.2	Local Gateway
2	10.0.0.1	isp-gateway.net	15.5	ISP Edge Router
3	203.0.113.254	backbonenet.com	25.1	Internet Backbone
4	198.51.100.10	another-backbone.net	24.8	Internet Backbone
5	...	...	...	...
10	130.14.36.81	ncbi-router-1.gov	85.3	Entry to NCBI Network
11	130.14.36.25	ftp.ncbi.nlm.nih.gov	85.1	Destination Server

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Visualization with Graphviz

Visual diagrams are essential for intuitively understanding network paths and experimental workflows. The following sections provide the DOT language scripts to generate these visualizations.

Experimental Workflow Diagram

This diagram outlines the logical flow of the entire process, from data collection to final analysis.

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Start: Define Target
(e.g., ftp.ncbi.nlm.nih.gov)

Execute Traceroute
(tracert / traceroute)

Collect Raw Output
(Hop, IP, RTTs)

Parse and Structure Data
(e.g., into a table)

Visualize Network Path
(e.g., using Graphviz)

Analyze for Bottlenecks
(High Latency Hops)

End: Report Findings

Your Local Network
- Your Workstation → Local Gateway (1.2ms)

Internet Service Provider (ISP)
- ISP Edge Router (15.5ms)

Internet Backbone
- Backbone A (25.1ms) → Backbone B (24.8ms)

NCBI Network (AS5408)
- NCBI Gateway (85.3ms) → ftp.ncbi.nlm.nih.gov (85.1ms)

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